

Recommended storage conditions for TCS 359 powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TCS 359

Cat. No.: B1684614

[Get Quote](#)

Application Notes and Protocols: TCS 359 Powder

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper storage, handling, and use of **TCS 359** powder, a potent Fms-like tyrosine kinase 3 (FLT3) inhibitor. Adherence to these protocols is crucial for maintaining the compound's stability, ensuring experimental accuracy, and promoting laboratory safety.

Chemical Information

- Product Name: **TCS 359**
- Synonyms: 2-(3,4-Dimethoxybenzamido)-4,5,6,7-tetrahydrobenzo[b]thiophene-3-carboxamide, FLT-3 Inhibitor[1]
- CAS Number: 301305-73-7[2][3][4]
- Molecular Formula: C₁₈H₂₀N₂O₄S[3]
- Molecular Weight: 360.43 g/mol [2][3]
- Appearance: Light yellow to brown powder or crystals[5]

Recommended Storage Conditions

Proper storage of **TCS 359** powder is essential to maintain its integrity and activity over time. The following table summarizes the recommended storage conditions for both the solid powder and its solutions.

Form	Storage Temperature	Duration	Special Conditions
Solid Powder	0 - 4°C	Short-term (days to weeks)	Dry and dark.[2]
-20°C	Long-term (months to years)[2]	Can be stored for up to 3 years.[6]	
Solution in DMSO	4°C	Up to 2 weeks	Tightly sealed vials.[3]
-20°C	Up to 1 month[3][4][6]	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.[4]	
-80°C	Up to 6 months[3][4]	Aliquot to avoid repeated freeze-thaw cycles.[3]	

Chemical Stability and Handling

TCS 359 is stable under the recommended storage conditions.[4] However, it is important to be aware of the following to ensure safe handling and prevent degradation:

- Incompatible Materials: Avoid strong acids/alkalis and strong oxidizing/reducing agents.[4]
- Personal Protective Equipment (PPE): When handling the powder, it is recommended to wear a lab coat, safety glasses, and chemical-resistant gloves.[4][7]
- Ventilation: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of the powder.[4][7]

- Contamination: Avoid moisture, as it can reduce the solubility of the compound in DMSO.[6]

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution of **TCS 359** in DMSO.

Materials:

- **TCS 359** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer or sonicator

Procedure:

- Equilibration: Before opening, allow the vial of **TCS 359** powder to equilibrate to room temperature for at least 1 hour.[3]
- Weighing: Weigh the desired amount of **TCS 359** powder in a sterile microcentrifuge tube. For 1 mL of a 10 mM stock solution, weigh out 3.60 mg of **TCS 359**.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the tube containing the **TCS 359** powder.
- Mixing: Vortex or sonicate the solution until the powder is completely dissolved. **TCS 359** is soluble in DMSO up to 25 mM or 30 mM.[8]
- Aliquoting: To minimize freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile tubes.[3][7]
- Storage: Store the aliquots at -20°C for up to one month or -80°C for up to six months.[3][4]

This protocol provides a general workflow for assessing the inhibitory activity of **TCS 359** against FLT3 kinase.

Materials:

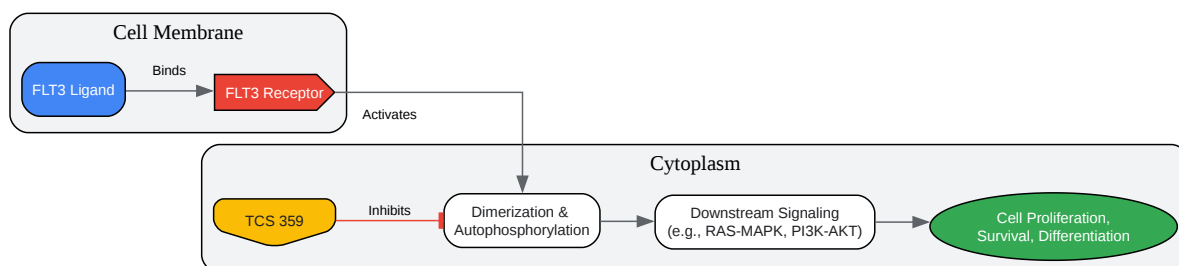
- **TCS 359** stock solution in DMSO
- Recombinant FLT3 kinase
- Kinase buffer
- ATP
- Substrate (e.g., a fluorescently labeled peptide)
- Microplate reader

Procedure:

- **Compound Dilution:** Prepare a serial dilution of the **TCS 359** stock solution in the appropriate assay buffer. Include a DMSO-only control.
- **Kinase Reaction Setup:** In a microplate, add the diluted **TCS 359** or vehicle control.
- **Enzyme and Substrate Addition:** Add the FLT3 kinase and the specific substrate to each well.
- **Reaction Initiation:** Initiate the kinase reaction by adding ATP.
- **Incubation:** Incubate the plate at the optimal temperature and for the appropriate duration for the kinase reaction.
- **Reaction Termination and Detection:** Stop the reaction and measure the kinase activity using a suitable detection method and a microplate reader.
- **Data Analysis:** Calculate the percent inhibition for each **TCS 359** concentration and determine the IC₅₀ value.

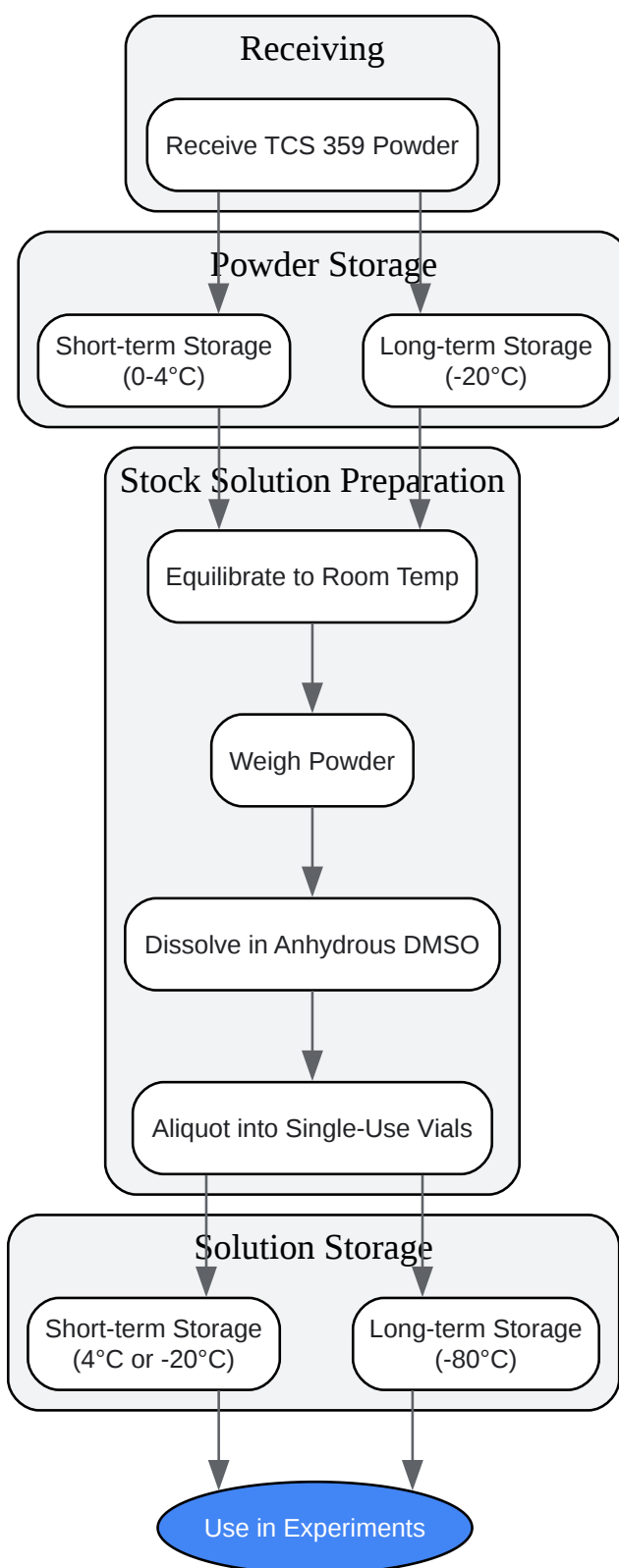
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the FLT3 signaling pathway and the general workflow for handling and storing **TCS 359**.



[Click to download full resolution via product page](#)

Caption: Fms-like Tyrosine Kinase 3 (FLT3) Signaling Pathway and Inhibition by **TCS 359**.



[Click to download full resolution via product page](#)

Caption: Recommended Workflow for Handling and Storing **TCS 359**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. TCS 359 301305-73-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 2. medkoo.com [medkoo.com]
- 3. TCS 359|301305-73-7|COA [dcchemicals.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. chemimpex.com [chemimpex.com]
- 6. selleckchem.com [selleckchem.com]
- 7. benchchem.com [benchchem.com]
- 8. TCS 359 | FLT3 | Tocris Bioscience [tocris.com]
- To cite this document: BenchChem. [Recommended storage conditions for TCS 359 powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684614#recommended-storage-conditions-for-tcs-359-powder]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com